

Application Notes and Protocols: Pharmacokinetic Analysis of AZD8329 in Rats

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Compound of Interest

Compound Name: AZD8329

Cat. No.: B1684384

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **AZD8329** is a potent and selective inhibitor of the 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1) enzyme, a potential therapeutic target for type 2 diabetes and metabolic syndrome.[1][2][3] Understanding the pharmacokinetic profile of **AZD8329** is crucial for the design and interpretation of preclinical efficacy and safety studies. These application notes provide a summary of the pharmacokinetic properties of **AZD8329** in rats and detailed protocols for conducting such analyses.

Pharmacokinetic Data Summary

The pharmacokinetic parameters of **AZD8329** have been evaluated in rats following single and repeat oral administrations. The available data from preclinical studies are summarized below.

Table 1: Single-Dose Pharmacokinetic Parameters of **AZD8329** in Han Wistar Rats

Dose (mg/kg, oral)	Cmax (μ M)	Cmin (μ M)	Plasma Concentration Relative to IC50
10	-	-	~5x IC50[1]
60	1.4 (free)	0.20 (free)	Maintained above in vivo IC50 (0.10 μ M)[4]

Note: Specific values for AUC, Tmax, and half-life are not publicly available in the reviewed literature.

Table 2: Repeat-Dose (7 days) Study Design in Rats

Dose (mg/kg, oral, once daily)	Vehicle	Observations
60	Hydroxypropylmethylcellulose (HPMC)	Average free plasma concentrations did not fall below 0.20 μ M.[4]
120	Hydroxypropylmethylcellulose (HPMC)	Ensured continuous drug levels above the in vivo IC50. [4]

Experimental Protocols

Animal Studies

This protocol outlines the procedures for single-dose and repeat-dose pharmacokinetic studies of **AZD8329** in rats.

1.1. Animals:

- Species: Male Han Wistar or Wistar rats.[1]
- Housing: Animals should be housed in controlled conditions ($22 \pm 2^{\circ}\text{C}$, 12-hour light/dark cycle) with ad libitum access to standard chow and water.[5] Acclimatize animals for at least one week before the experiment.[6]

1.2. Drug Formulation and Administration:

- Formulation: Prepare a suspension of **AZD8329** in a vehicle such as 0.5% (w/v) hydroxypropylmethylcellulose (HPMC) with 0.1% (w/v) polysorbate 80.[4]
- Administration: Administer **AZD8329** orally (p.o.) via gavage.[4][6] For intravenous (i.v.) administration, a suitable solubilizing vehicle should be used and administered via a tail vein.

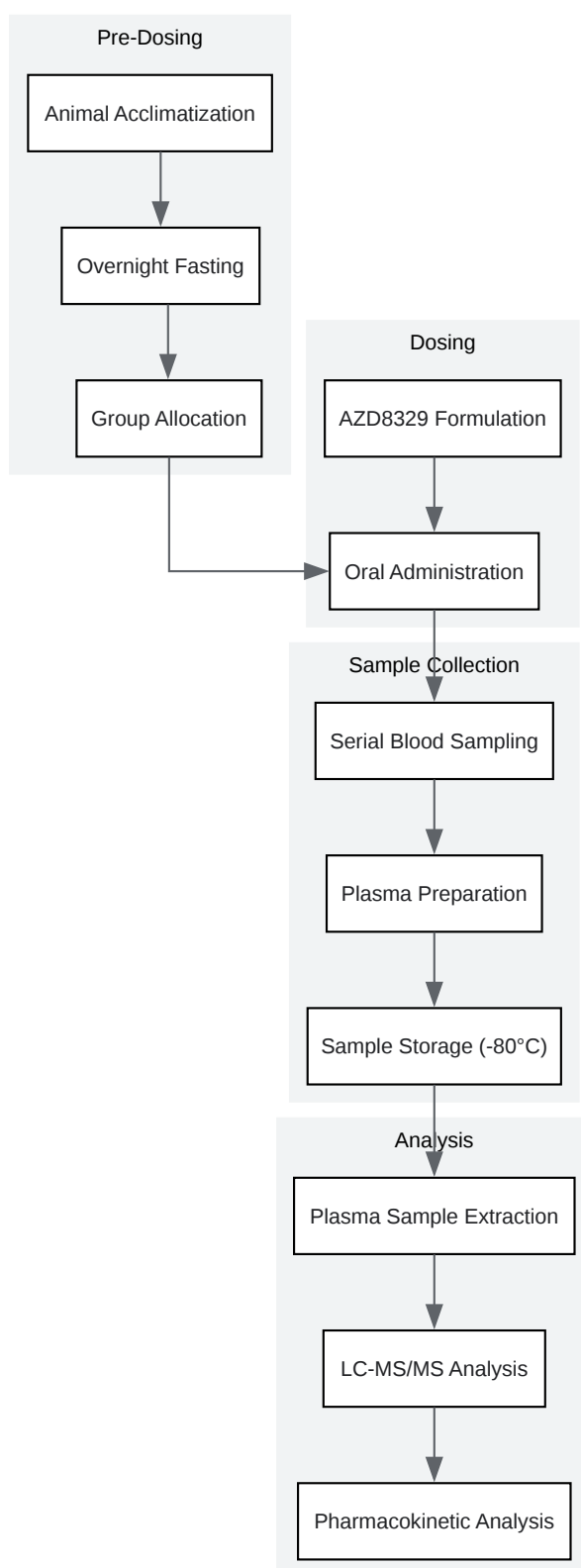
1.3. Single-Dose (Acute) Study Design:

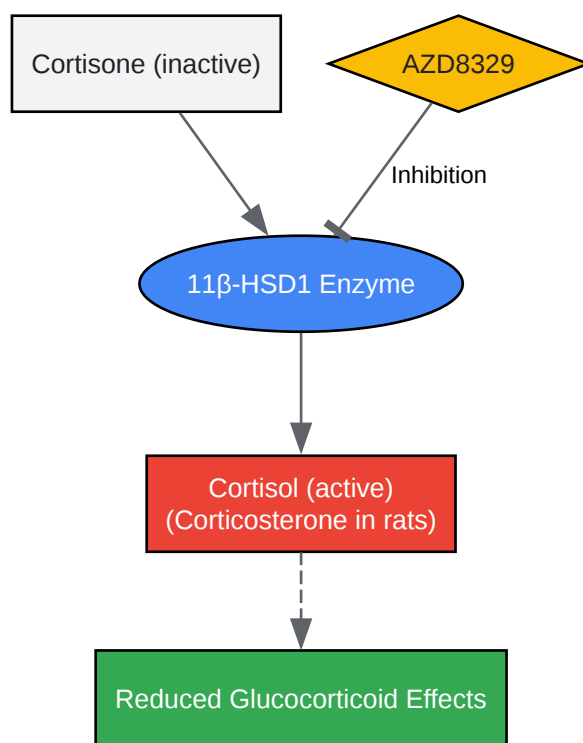
- Fast rats overnight (approximately 12 hours) before dosing, with water available ad libitum. [\[7\]](#)
- Divide animals into dose groups (e.g., vehicle, 10 mg/kg, 30 mg/kg, 100 mg/kg).
- Administer a single oral dose of **AZD8329** or vehicle.
- Collect blood samples at predetermined time points (e.g., 0, 0.25, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours post-dose). [\[5\]](#)
- Blood can be collected via a cannulated vein or through sparse sampling from different animals at each time point. [\[6\]](#)[\[7\]](#)
- Process blood to obtain plasma.

1.4. Repeat-Dose Study Design:

- Administer **AZD8329** or vehicle orally once daily for 7 consecutive days at doses such as 60 mg/kg and 120 mg/kg. [\[4\]](#)
- On day 7, collect blood samples at various time points after the final dose to determine the steady-state pharmacokinetic profile. [\[4\]](#)
- Cardiac blood can be collected at terminal time points. [\[4\]](#)

Experimental Workflow for a Single-Dose Pharmacokinetic Study





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